

Technical and Market Profile of POE (5) Cocoamine

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Compound Focus: POE (5) coco amine

CAS No.: 61791-14-8

Cat. No.: S1817540

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The following table summarizes the key characteristics of POE (5) cocoamine based on the search results.

Aspect	Description
Chemical Description	Cocoamine (a long-chain fatty amine derived from coconut oil, primarily composed of stearic and lauric acid derivatives) ethoxylated with an average of 5 moles of ethylene oxide (EO) [1] [2].
Primary Application	Key raw material for producing surfactants and amine ethers; widely used as an adjuvant in pesticide formulations (e.g., to enhance herbicide efficacy) [1] [2].
Key Technical Feature	Standard base-catalyzed ethoxylation produces a wide mix of homologs. A "peaked distribution" is a desired, narrower range of homologs (e.g., 3-5 EO), which improves performance [2].

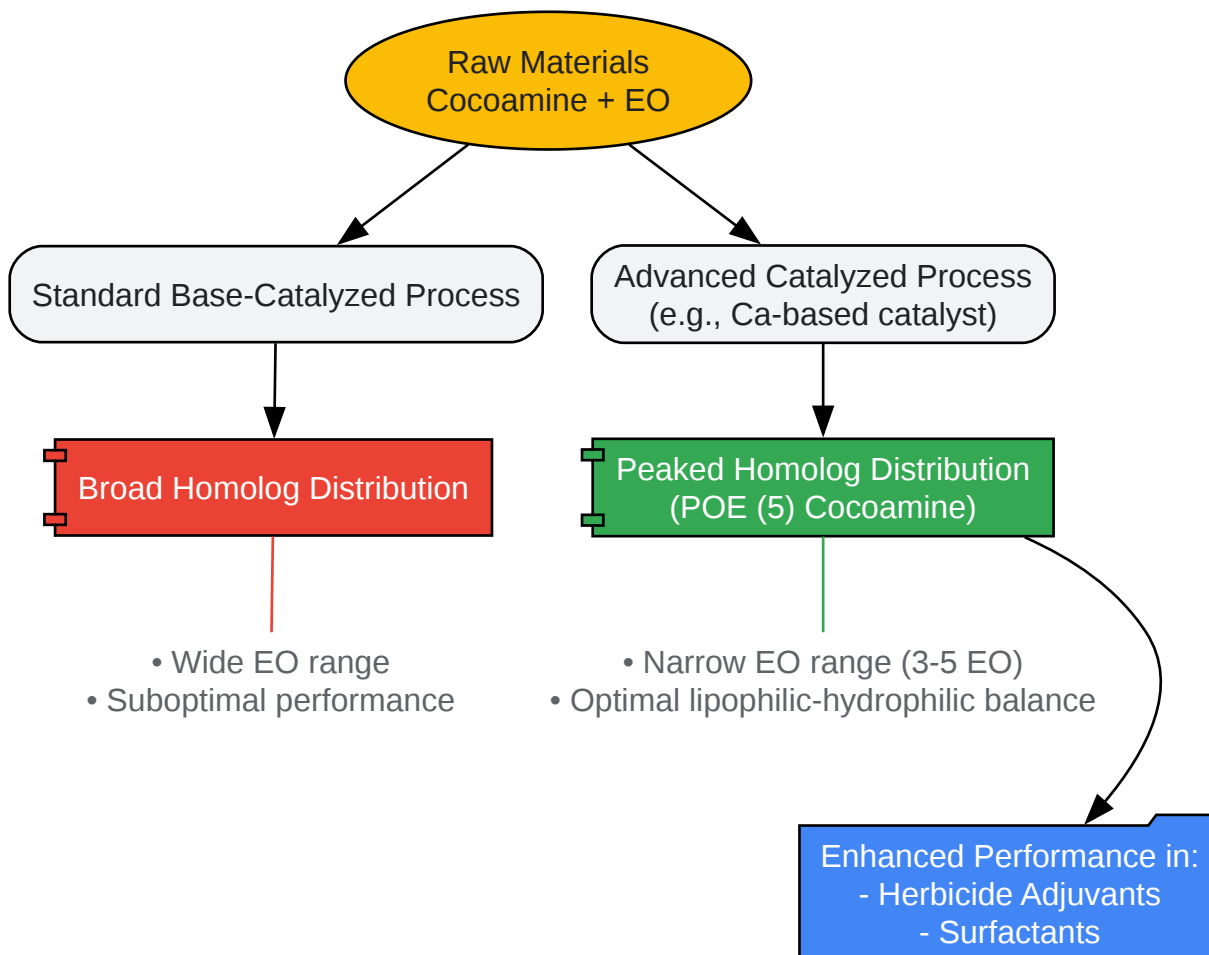
| **Market Data (2024)** | Global Cocoamine Market Size: **USD 1.829 Billion** [3]. POE Cocoamine Segment (Projected CAGR 2025-2032): **~3.4%** [1]. | | **End-Use Industries** | Agrochemicals, Personal Care & Cosmetics, Household Cleaning, Textiles [1] [3]. |

Synthesis and the "Peaked Distribution"

The value and performance of POE (5) cocoamine are significantly influenced by its **alkyl chain distribution** [2].

- **Standard vs. Peaked Distribution:** The standard base-catalyzed ethoxylation process results in a wide distribution of homologs, meaning the final product contains molecules with a varying number of EO units. The "peaked distribution" is a technologically advanced version where the process is optimized to produce a much narrower range of homologs, centered around the target of 5 EO [2].
- **Performance Advantage:** This peaked distribution is crucial because homologs with too few EO units (<3 EO) are too lipophilic (oil-loving), while those with too many (>5 EO) are too hydrophilic (water-loving). A narrower distribution ensures most molecules have the optimal lipophilic-hydrophilic balance, leading to superior performance as surfactants and adjuvants [2].
- **Synthesis Catalyst:** Advanced synthesis methods for achieving this peaked distribution use catalysts like **calcium-based catalysts** or **rare earth triflimide**, instead of conventional hydroxide catalysts [2].

The diagram below illustrates the logical relationship between the synthesis process, the resulting molecular distribution, and the final product's performance.



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Synthesis paths and resulting product performance.

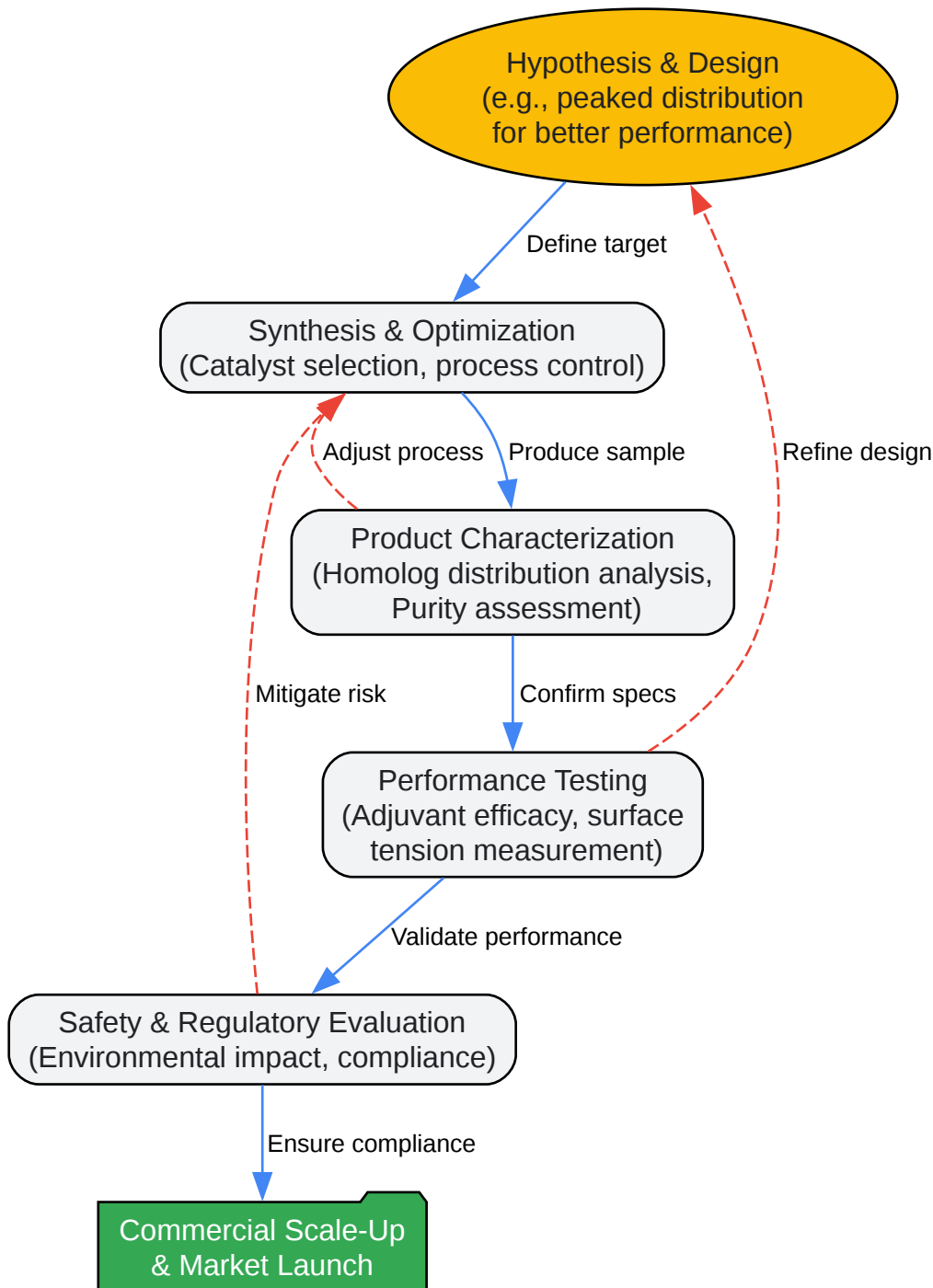
Market Drivers and Application Analysis

The growth of POE (5) cocoamine is driven by demand across several industries. The table below details the key applications and their market context.

Application	Market Driver & Trend	Key Market Data
Agrochemical Adjuvants	Rising global food demand drives need for effective crop protection products. Cocoamine-based adjuvants enhance herbicide absorption [1] [3].	Agrochemicals is the fastest-growing end-use industry for cocoamines [3].
Personal Care & Cosmetics	Consumer shift toward natural ingredients. Cocoamine derivatives provide conditioning and foaming properties in shampoos and skin care [1].	Personal Care is the largest end-use industry segment [3].
Industrial Surfactants	Used in industrial cleaning, textiles, and as lubricant additives. Trend towards bio-based and sustainable formulations creates new opportunities [1].	Surfactants dominate application share; Emulsifiers are the fastest-growing application segment [3].

Research and Development Workflow

For researchers and scientists, developing or working with specialized surfactants like peaked-distribution POE cocoamine follows a logical workflow. The diagram below outlines this process from hypothesis to commercial analysis.



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R&D workflow for specialized surfactant development.

I hope this structured technical guide provides a solid foundation for your research and development work.

Note on Experimental Protocols: The search results, particularly the patent [2], describe the *concept* of achieving a peaked distribution using specific catalysts but do not provide a detailed, step-by-step laboratory synthesis protocol suitable for direct experimental replication.

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